

Application Notes and Protocols: TD034 in DMSO

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Compound of Interest

Compound Name: TD034

Cat. No.: B15545039

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **TD034** in Dimethyl Sulfoxide (DMSO) for use in research settings. **TD034** is a potent and selective, reversible, noncovalent inhibitor of histone deacetylase 11 (HDAC11), a key enzyme in various cellular processes.

Compound Information

TD034 is a valuable tool for studying the biological functions of HDAC11. It has been shown to inhibit the defatty acylation of Serine Hydroxymethyltransferase 2 (SHMT2), a known substrate of HDAC11, and to decrease the levels of Yes-associated protein 1 (YAP1).^[1] These properties make it relevant for research in areas such as oncology, particularly in the context of lung cancer studies.^[1]

Solubility and Preparation

While specific quantitative solubility data for **TD034** in DMSO is not readily available, it is commonly used in cell-based assays at micromolar concentrations, indicating sufficient solubility for in vitro experimental use. DMSO is a versatile, highly polar, aprotic organic solvent capable of dissolving a wide range of polar and nonpolar compounds.^{[2][3][4]}

Table 1: Properties of **TD034** and DMSO

Property	TD034	DMSO
Chemical Name	(3S,6S,9S,15aR)-6,9-Dibenzyl-3-(6-oxo-6-((2S,3R)-3-undecyloxiran-2-yl)hexyl)octahydro-2H-pyrido[1,2-a]tetraazacyclododecine-1,4,7,10(3H,12H)-tetraone	Dimethyl sulfoxide
CAS Number	3030718-42-1	67-68-5
Molecular Formula	C ₂ H ₆ OS	C ₂ H ₆ OS
Molecular Weight	Not specified in search results	78.13 g/mol
Biological Target	HDAC11	N/A
Inhibitory Constant (K _i)	1.5 nM	N/A
IC ₅₀	5.1 nM	N/A

Experimental Protocols

The following protocols are provided as a general guideline for the preparation of **TD034** solutions for in vitro experiments. Researchers should adapt these protocols based on their specific experimental needs and cell lines.

1. Preparation of a 10 mM Stock Solution of **TD034** in DMSO

This protocol describes the preparation of a concentrated stock solution of **TD034** that can be further diluted for working solutions.

Materials:

- **TD034** powder
- Anhydrous DMSO (≥99% purity)
- Sterile microcentrifuge tubes

- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the **TD034** powder and anhydrous DMSO to room temperature.
- Accurately weigh the required amount of **TD034** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need to calculate the mass based on the molecular weight of **TD034**.
- Add the appropriate volume of anhydrous DMSO to the **TD034** powder in a sterile microcentrifuge tube.
- Vortex the solution thoroughly until the **TD034** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM stock solution to final working concentrations for treating cells in culture.

Materials:

- 10 mM **TD034** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

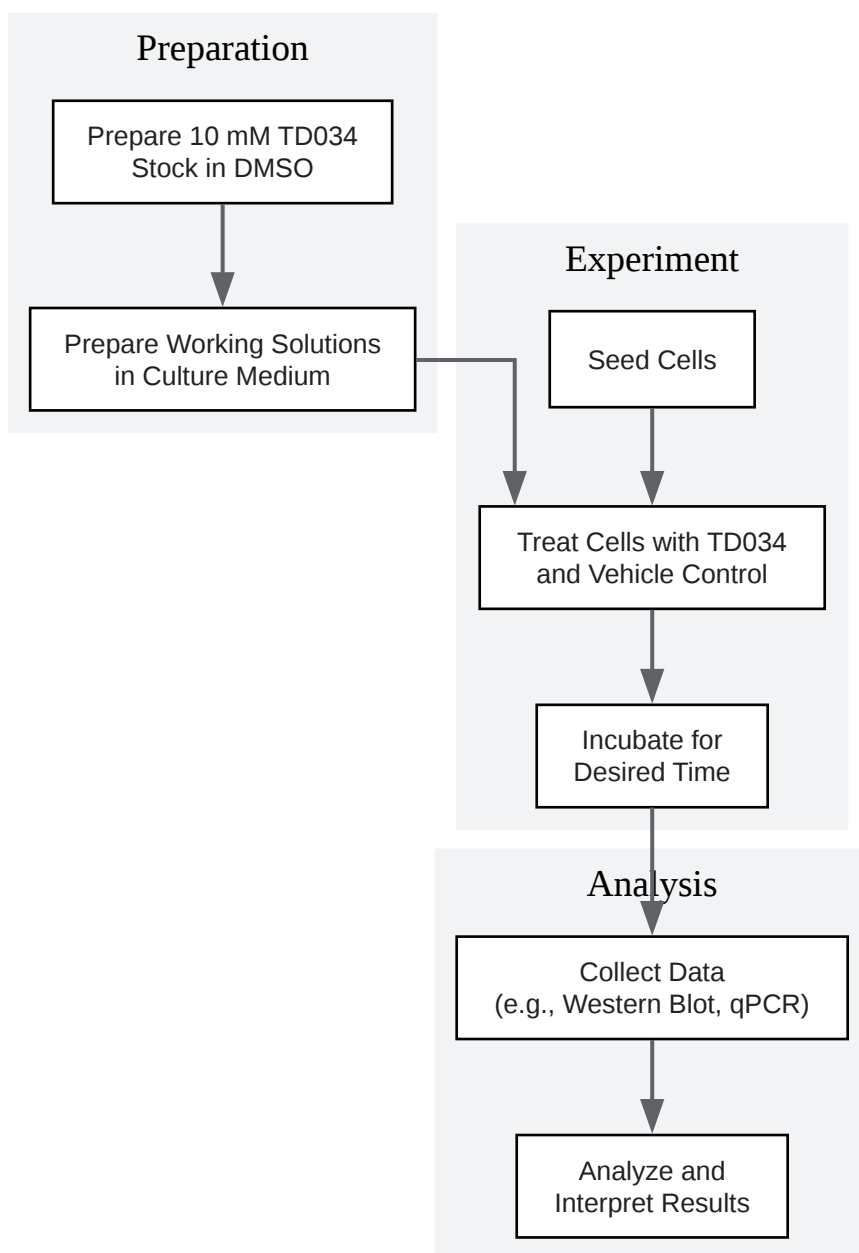
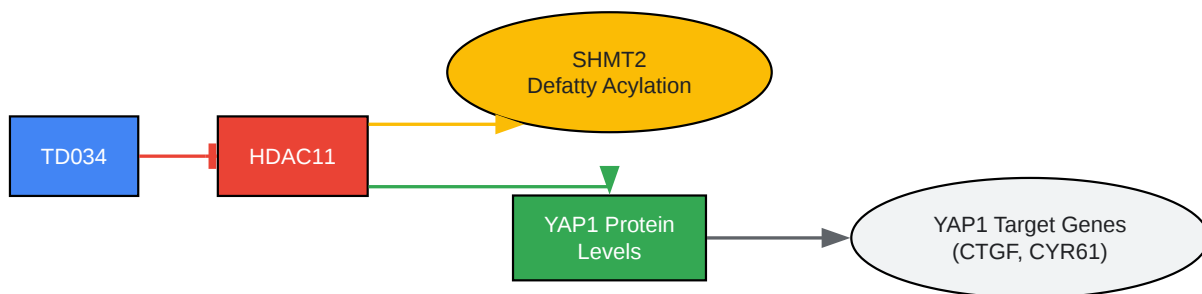
Procedure:

- Thaw a single aliquot of the 10 mM **TD034** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in the culture medium.
- It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Add the prepared working solutions to the cells. For example, **TD034** has been used at concentrations of 2 μ M in HEK293T cells and 5-10 μ M in A549 cells.
- Always include a vehicle control (culture medium with the same final concentration of DMSO as the treated wells) in your experiments.

Signaling Pathway and Experimental Workflow

TD034 Mechanism of Action

TD034 acts as a selective inhibitor of HDAC11. By inhibiting HDAC11, **TD034** prevents the defatty acylation of its substrate, SHMT2. This leads to an increase in the fatty acylation level of SHMT2. Furthermore, inhibition of HDAC11 by **TD034** results in a reduction of YAP1 protein levels and a decrease in the mRNA levels of YAP1 target genes, such as CTGF and CYR61.



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